Application Notes and Protocols for CFTR Activator 1 in FRT Cells

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Compound of Interest

Compound Name:	*CFTR activator 1*
Cat. No.:	*B10856130*

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Introduction

The Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) is a crucial ion channel responsible for the transport of chloride and bicarbonate ions across epithelial cell membranes. Dysfunctional CFTR is the underlying cause of Cystic Fibrosis (CF). CFTR activators are small molecules that enhance the function of the CFTR protein, representing a key therapeutic strategy for CF. "**CFTR activator 1**" is a potent and selective activator of the CFTR chloride channel. These application notes provide detailed protocols for determining the optimal concentration of "**CFTR activator 1**" in Fischer Rat Thyroid (FRT) cells, a widely used cell line for studying CFTR function.

Quantitative Data Summary

The following table summarizes the key quantitative data for "**CFTR activator 1**" in FRT cells expressing human CFTR.

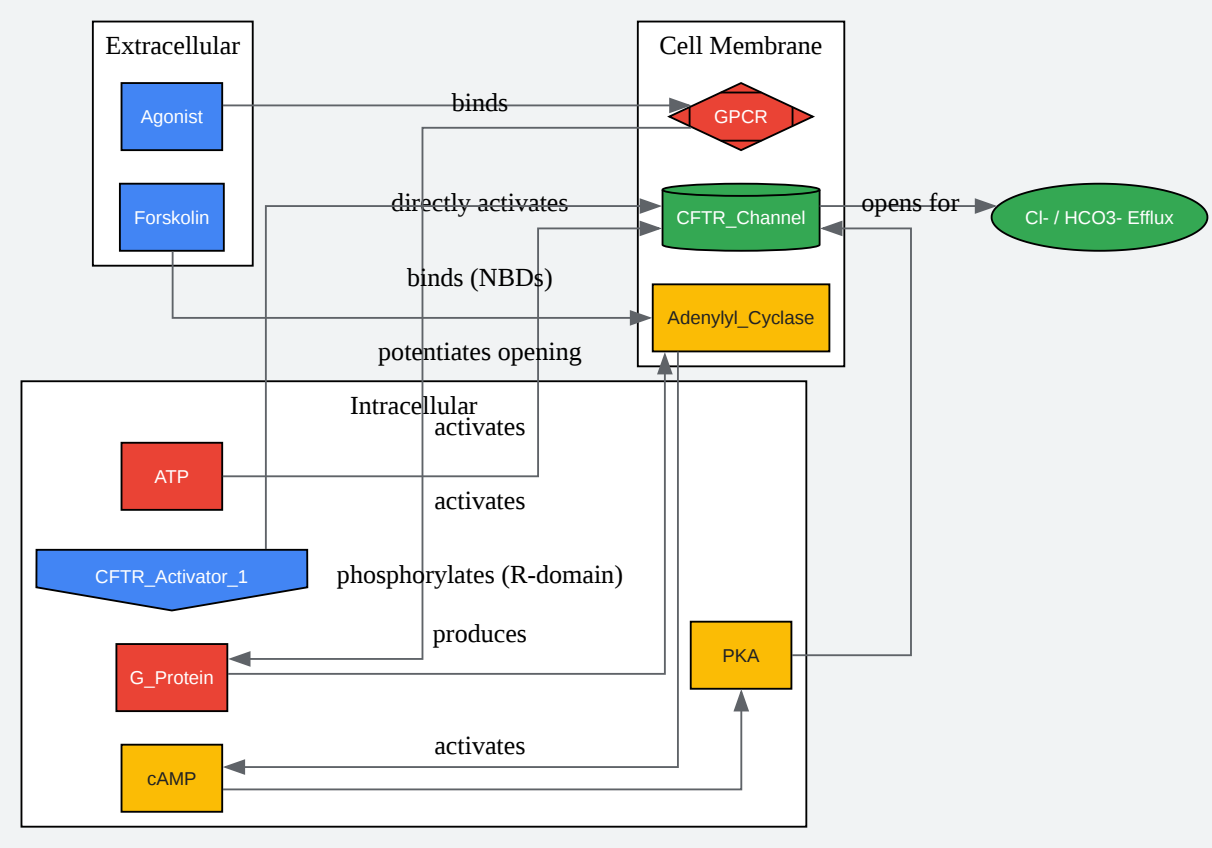
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Parameter	Value	Conditions	Reference
EC50	342 nM	In the presence of 50 nM Forskolin	[1]
Concentration Range Tested	30 nM - 10 µM	In FRT cells expressing human CFTR	[1]
General EC50	23 nM	Not specified to be in FRT cells	[1]

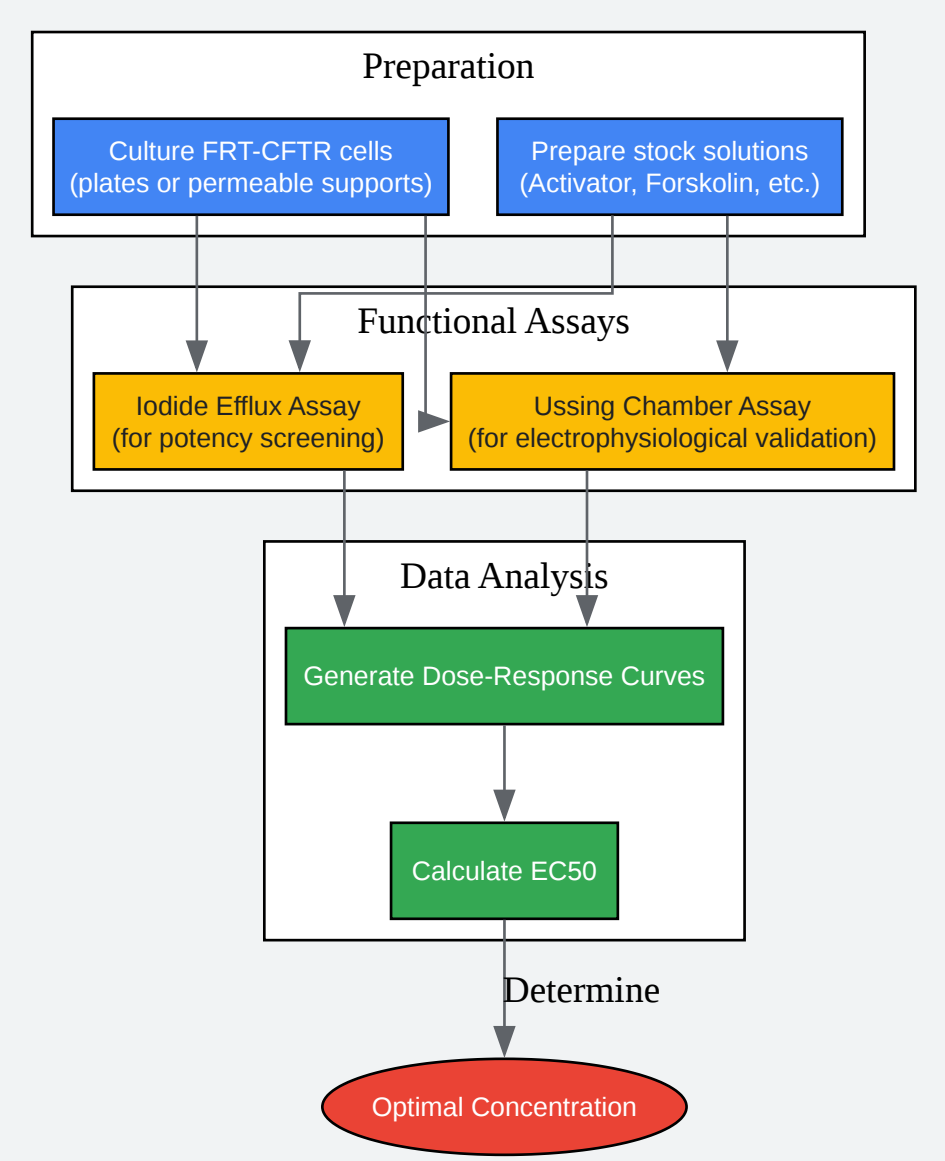
Signaling Pathway of CFTR Activation

CFTR channel activity is primarily regulated by the cyclic AMP (cAMP) signaling pathway. The binding of an agonist to a G-protein coupled receptor (GPCR) activates adenylyl cyclase, which in turn synthesizes cAMP. Elevated cAMP levels lead to the activation of Protein Kinase A (PKA). PKA then phosphorylates the Regulatory (R) domain of the CFTR protein. This phosphorylation event, coupled with ATP binding to the Nucleotide-Binding Domains (NBDs), induces a conformational change in the CFTR protein, leading to channel opening and ion transport. Forskolin is a direct activator of adenylyl cyclase and is commonly used to stimulate this pathway in experimental settings. "**CFTR activator 1**" is a potentiator, meaning it enhances the opening probability of the PKA-activated CFTR channel. At higher concentrations (e.g., 30 µM), it may also slightly increase cAMP levels.[1]

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References

- 1. medchemexpress.com [medchemexpress.com]

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- To cite this document: BenchChem. [Application Notes and Protocols for CFTR Activator 1 in FRT Cells]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10856130/docs#application-notes-and-protocols-for-cftr-activator-1-in-frt-cells]

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